

Essential Safety and Handling of ATP (Adenosine 5'-triphosphate, disodium salt hydrate)

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Compound of Interest

Compound Name: *ATP (disodium salt hydrate)*

Cat. No.: *B10831682*

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of all laboratory chemicals is paramount. This guide provides immediate safety, operational, and disposal information for Adenosine 5'-triphosphate, disodium salt hydrate (ATP), a common laboratory reagent. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring experimental integrity.

Personal Protective Equipment (PPE)

When handling **ATP (disodium salt hydrate)**, appropriate personal protective equipment must be worn to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on Safety Data Sheets (SDS).

Protection Type	Equipment	Standard/Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles	OSHA 29 CFR 1910.133 or European Standard EN166[1][2][3]	To prevent eye contact with ATP dust or solutions.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Inspect gloves prior to use.	To prevent skin contact.
Laboratory coat	N/A	To protect personal clothing and skin from contamination.	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when dusts are generated or if irritation is experienced[3]	To prevent inhalation of ATP dust.

Operational Plan for Handling ATP

A systematic approach to handling ATP from receipt to disposal is crucial for safety and to prevent contamination.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4][5]
Recommended storage temperature is often refrigerated (2-8°C) or frozen (-20°C).[6][7]
- Keep away from strong oxidizing agents and moisture.[1][3]

2. Preparation and Handling:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powdered form to avoid dust formation.[2][4][5]

- Before handling, ensure all required PPE is correctly worn.
- To prepare a solution, slowly add the ATP powder to the solvent to avoid splashing and dust generation.
- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)[\[2\]](#)[\[4\]](#) Wash hands thoroughly after handling.[\[6\]](#)

3. Accidental Spills:

- In case of a spill, ensure the area is well-ventilated.[\[6\]](#)
- For solid spills, carefully sweep up the material to avoid creating dust and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Wipe the spill area with a damp cloth.[\[6\]](#)
- Avoid allowing the chemical to enter drains.[\[1\]](#)[\[4\]](#)[\[5\]](#)

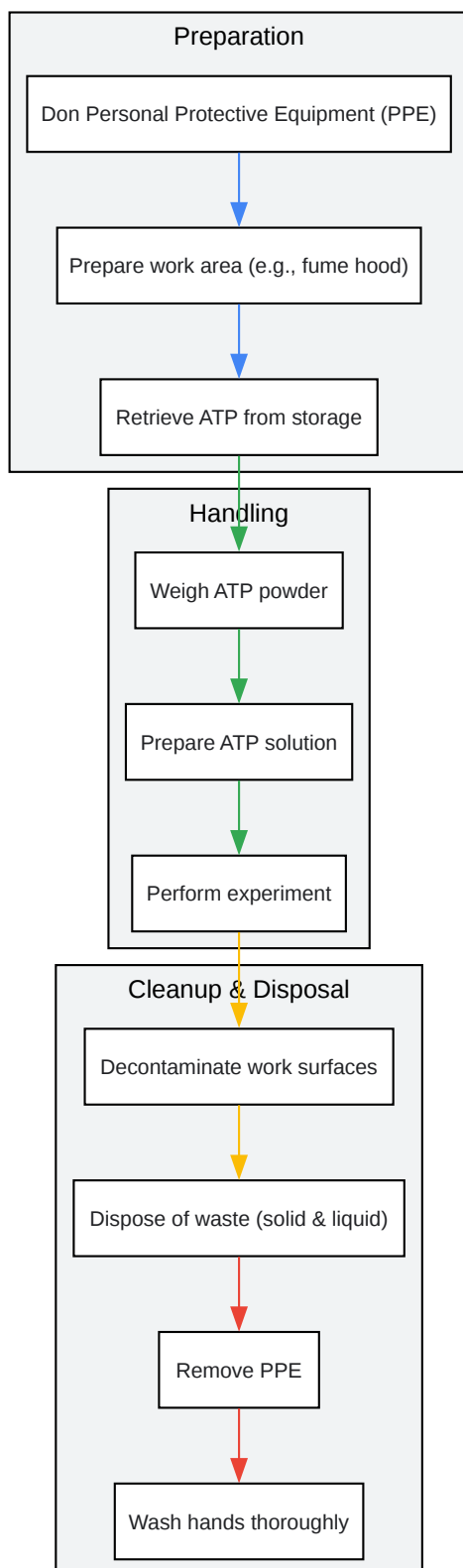
Disposal Plan

Proper disposal of ATP and contaminated materials is essential to prevent environmental contamination.

- Dispose of waste ATP and contaminated materials in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)
- Waste materials should be placed in a labeled, sealed container.
- Do not dispose of ATP down the drain.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Experimental Workflow: Safe Handling of ATP

The following diagram illustrates a standard workflow for the safe handling of ATP in a laboratory setting.



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